

Solubility Profile of Cholesteryl Palmitate-d9 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Cholesteryl Palmitate-d9

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Cholesteryl Palmitate-d9** in various organic solvents. Due to the limited availability of specific quantitative data for the deuterated form, this document primarily presents solubility data for the non-deuterated Cholesteryl Palmitate as a close analogue. It is important to note that while the solubility is expected to be very similar, minor differences may exist due to the isotopic labeling. This guide also outlines a general experimental protocol for determining the solubility of cholesteryl esters.

Data Presentation: Quantitative Solubility of Cholesteryl Palmitate

The following table summarizes the available quantitative and qualitative solubility data for Cholesteryl Palmitate in a range of organic solvents. This information is critical for researchers working on formulations, analytical method development, and other applications where **Cholesteryl Palmitate-d9** is used as an internal standard or tracer.

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Temperature (°C)	Notes
Tetrahydrofuran (THF)	≥ 100[1]	159.98	Not Specified	Soluble, but saturation point is not known.[1]
Chloroform	10	15.99	Not Specified	
Ethanol	< 1[1]	Insoluble	Not Specified	Insoluble.[1]
Dimethyl Sulfoxide (DMSO)	< 1[1]	Insoluble or Slightly Soluble	Not Specified	Insoluble or slightly soluble. [1]
Water	< 0.1[1]	Insoluble	Not Specified	Insoluble.[1]
Other Organic Solvents	Soluble	-	Not Specified	Cholesteryl palmitate is generally described as being soluble in other organic solvents.[2]

It is important to note that for **Cholesteryl Palmitate-d9**, a specific solubility of 10 mg/mL in chloroform has been reported.

Experimental Protocol: Determination of Quantitative Solubility

The following is a generalized methodology for determining the quantitative solubility of a lipid such as **Cholesteryl Palmitate-d9** in an organic solvent. This protocol is based on the equilibrium solubility method.

Objective: To determine the saturation solubility of **Cholesteryl Palmitate-d9** in a specific organic solvent at a controlled temperature.

Materials:

- **Cholesteryl Palmitate-d9** (solid)
- Organic solvent of interest (e.g., THF, Chloroform, etc.)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Micropipettes
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system for quantification.

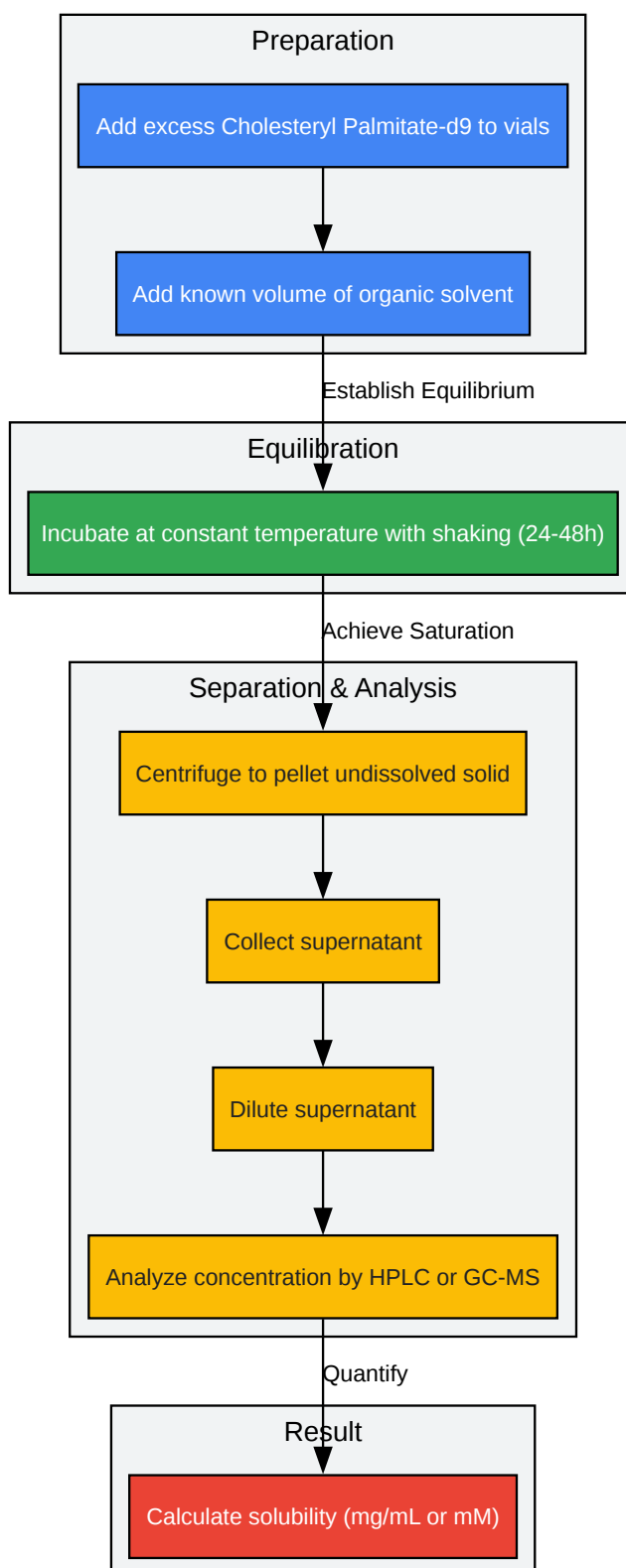
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **Cholesteryl Palmitate-d9** to a series of vials. The exact amount should be more than what is expected to dissolve.
 - Accurately pipette a known volume of the selected organic solvent into each vial.
- Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the solution is saturated. The solid phase should be present in excess.
- Phase Separation:
 - After equilibration, remove the vials from the shaker.

- Centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Analysis:
 - Carefully collect an aliquot of the clear supernatant without disturbing the solid pellet.
 - Dilute the aliquot with a known volume of the solvent.
 - Analyze the concentration of **Cholesteryl Palmitate-d9** in the diluted sample using a validated analytical method such as HPLC or GC-MS.
- Calculation:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in mg/mL or molarity.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **Cholesteryl Palmitate-d9**.



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Caption: Workflow for determining the quantitative solubility of **Cholesteryl Palmitate-d9**.

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